

AZD-6605: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZD-6605

Cat. No.: B1666228

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An In-depth Examination of the Structure, Chemical Properties, and Biological Activity of a Potent Matrix Metalloproteinase Inhibitor

Introduction

AZD-6605 is a potent, reversible, and selective inhibitor of several matrix metalloproteinases (MMPs), with notable activity against MMP2, MMP9, MMP12, and particularly MMP13 (Collagenase 3).^{[1][2][3]} Developed with the aim of treating osteoarthritis, its mechanism of action centers on the modulation of extracellular matrix degradation, a key process in the pathogenesis of various diseases.^{[2][3]} This technical guide provides a comprehensive overview of the chemical structure, properties, and biological context of **AZD-6605**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

AZD-6605, systematically named (5S)-5-methyl-5-[[4-[4-(1,1,2,2-tetrafluoroethoxy)phenoxy]piperidin-1-yl]sulfonylmethyl]imidazolidine-2,4-dione, possesses a complex molecular architecture centered around a hydantoin core. This hydantoin group serves as a zinc-binding moiety, a key feature for its inhibitory activity against the zinc-dependent MMPs.^[4] The structure is further characterized by a piperidine ether and a tetrafluoroethoxy-substituted phenoxy group.

Table 1: Chemical Identifiers and Properties of **AZD-6605**

Property	Value	Source
IUPAC Name	(5S)-5-methyl-5-[[4-[4-(1,1,2,2-tetrafluoroethoxy)phenoxy]piperidin-1-yl]sulfonylmethyl]imidazolidine-2,4-dione	PubChem
Molecular Formula	C ₁₈ H ₂₁ F ₄ N ₃ O ₆ S	PubChem
Molecular Weight	483.4 g/mol	PubChem
SMILES	<chem>C[C@]1(C(=O)NC(=O)N1)CS(=O)(=O)N2CCC(CC2)OC3=CC=C(C=C3)OC(C(F)F)(F)F</chem>	PubChem
InChI Key	SBVAXUGOISPYPX-QGZVFWFLSA-N	PubChem
CAS Number	893556-15-5	PubChem

Quantitative Biological Data

The inhibitory potency of **AZD-6605** has been quantified against a panel of matrix metalloproteinases. The compound, also referred to as "3m" in its discovery publication, demonstrates significant potency for MMP13.[\[2\]](#)[\[4\]](#)

Table 2: In Vitro Inhibitory Activity of **AZD-6605** (IC₅₀)

Target	IC ₅₀ (nM)
MMP13	4.2
MMP1	>1000
MMP2	180
MMP9	25
MMP14	>1000

Note: Data extracted from publications referencing the primary discovery paper.

Pharmacokinetic Properties

Pharmacokinetic studies in preclinical animal models have provided insights into the absorption, distribution, metabolism, and excretion (ADME) profile of **AZD-6605**.

Table 3: Pharmacokinetic Parameters of **AZD-6605** in Rat and Dog

Species	Parameter	Value
Rat	Clearance (CL)	Data not available
	Volume of Distribution (Vd)	
	Half-life (t _{1/2})	
Dog	Clearance (CL)	Data not available
	Volume of Distribution (Vd)	
	Half-life (t _{1/2})	

Detailed pharmacokinetic values were not available in the public domain at the time of this review. General statements indicate optimization for DMPK properties during its development. [\[4\]](#)[\[5\]](#)

Signaling Pathways

AZD-6605 exerts its biological effects by inhibiting MMPs, which are key regulators of the extracellular matrix (ECM) and various signaling pathways. In the context of osteoarthritis, MMP13 is a critical enzyme responsible for the degradation of type II collagen, the primary structural component of articular cartilage.[6][7] The inhibition of MMP13 by **AZD-6605** is expected to interfere with the pathological cascade of cartilage destruction.

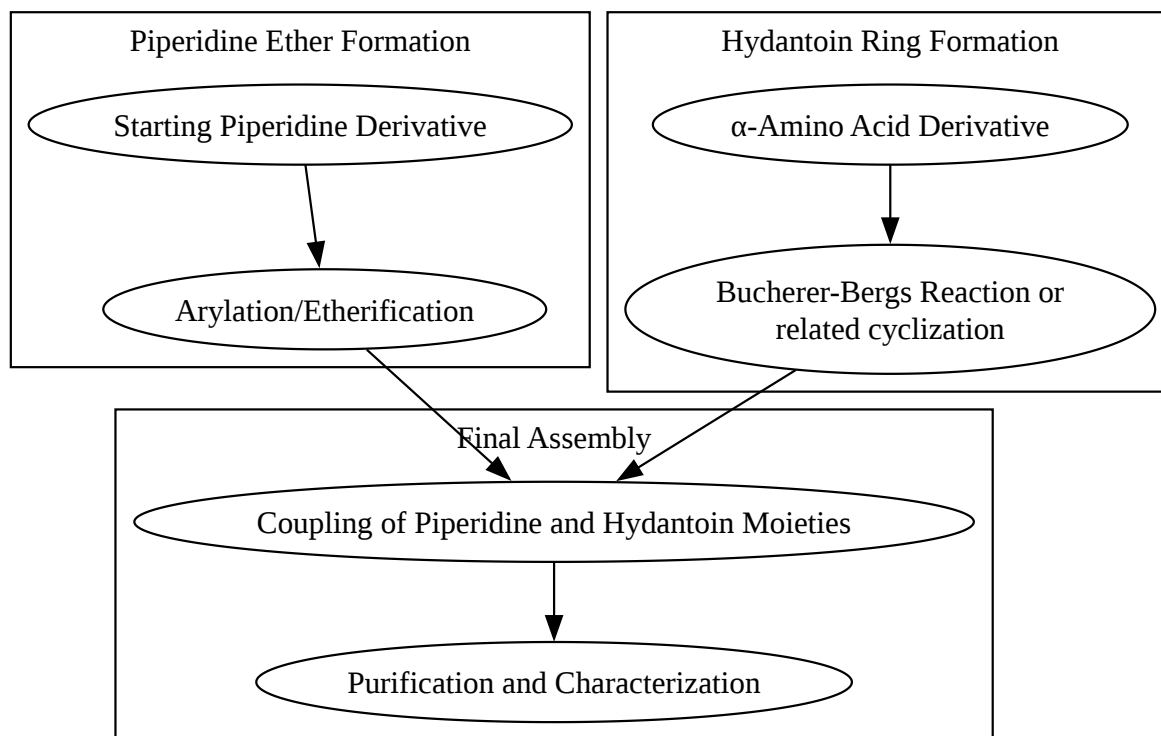
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Active_MMP13 -> ECM_Remodeling; }
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Caption: Signaling pathway of MMP13 in osteoarthritis and the inhibitory action of **AZD-6605**.

Experimental Protocols

Synthesis of AZD-6605 (General Outline)

The synthesis of **AZD-6605** involves a multi-step process. While the specific details from the primary literature are proprietary, the general approach can be inferred from related syntheses of piperidine ether hydantoins.[8][9][10][11]



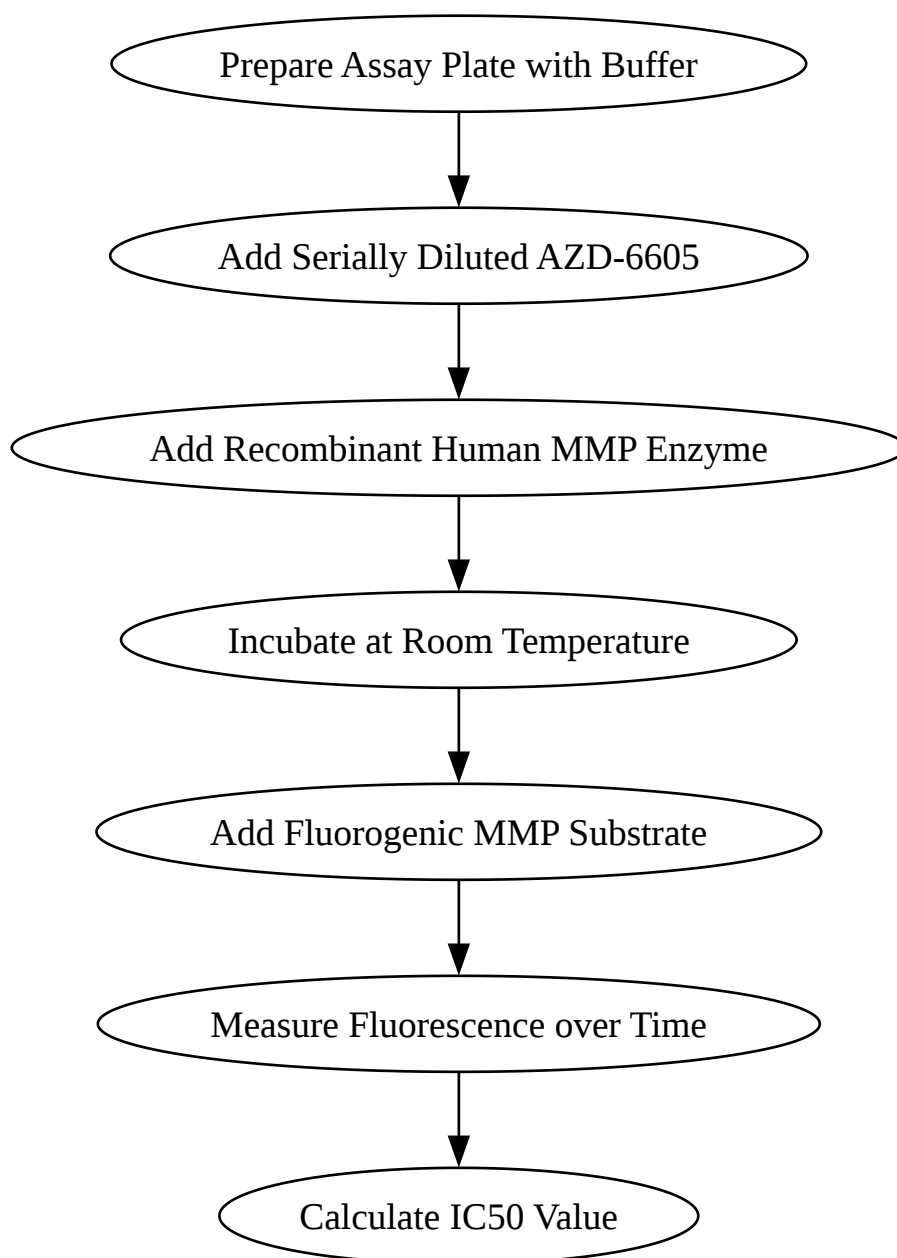
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Caption: Generalized workflow for the synthesis of **AZD-6605**.

A plausible synthetic route would involve the preparation of the substituted piperidine ether and the hydantoin moiety separately, followed by their coupling. The hydantoin is likely formed from an appropriate α -amino acid precursor using methods such as the Bucherer-Bergs reaction. [10][11] The final coupling step would then link the two key fragments to yield **AZD-6605**. Purification would typically be achieved through chromatographic techniques, and characterization by methods such as NMR and mass spectrometry.

MMP Inhibition Assay (General Protocol)

The inhibitory activity of **AZD-6605** against various MMPs is typically determined using a fluorogenic substrate-based assay. [12][13][14][15]



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Caption: General workflow for an MMP inhibition assay.

- Reagents and Materials:
 - Recombinant human MMP enzyme (e.g., MMP13)
 - Fluorogenic MMP substrate (specific for the MMP being tested)

- Assay buffer (e.g., Tris-based buffer at physiological pH)
- **AZD-6605** (dissolved in a suitable solvent like DMSO)
- 96-well black microplate
- Fluorescence microplate reader
- Procedure:
 - A dilution series of **AZD-6605** is prepared in assay buffer.
 - The recombinant MMP enzyme is added to the wells containing the inhibitor dilutions and a control (vehicle only).
 - The plate is incubated for a defined period to allow for inhibitor-enzyme binding.
 - The reaction is initiated by the addition of the fluorogenic substrate.
 - Fluorescence is monitored kinetically over time using a microplate reader with appropriate excitation and emission wavelengths.
 - The rate of substrate cleavage is determined from the slope of the fluorescence versus time plot.
 - The IC_{50} value is calculated by plotting the percent inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Conclusion

AZD-6605 is a well-characterized and potent inhibitor of several matrix metalloproteinases, with a particularly high affinity for MMP13. Its chemical structure, featuring a hydantoin zinc-binding group, underpins its mechanism of action. The available quantitative data on its inhibitory activity and its development with a focus on favorable pharmacokinetic properties make it a valuable tool for research into diseases where MMPs play a significant pathological role, such as osteoarthritis. The experimental protocols outlined provide a foundation for further investigation and characterization of this and related compounds.

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- To cite this document: BenchChem. [AZD-6605: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666228/docs#azd-6605-a-technical-guide-for-researchers]

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